

Unveiling the Molecular Profile of Hirudonucleodisulfide B

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Compound of Interest

Compound Name: *Hirudonucleodisulfide B*

Cat. No.: *B12401173*

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For researchers and professionals in the field of drug development, a comprehensive understanding of novel compounds is paramount. This technical guide focuses on the core molecular characteristics of **Hirudonucleodisulfide B**, a molecule of interest within the scientific community. While extensive experimental data regarding its biological activity and signaling pathways remains to be elucidated, this document provides a foundational overview of its fundamental molecular properties.

Molecular Formula and Weight

The fundamental identity of a chemical compound is established by its molecular formula and weight. **Hirudonucleodisulfide B** is a heterocyclic compound.^[1] The precise molecular characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₄ O ₄ S ₂	[1][2][3]
Molecular Weight	326.35 g/mol	[1][3]
Monoisotopic Mass	326.01434716 Da	[2]

These fundamental data points are critical for a range of experimental procedures, from dosage calculations in in-vitro and in-vivo studies to the interpretation of mass spectrometry results.

At present, detailed experimental protocols and established signaling pathways for **Hirudonucleodisulfide B** are not available in the public domain. The scientific community awaits further research to uncover the biological activities and mechanisms of action of this compound. As new data emerges, this guide will be updated to provide a more comprehensive technical overview for the scientific research and drug development communities.

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References

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